

# ML365 Aqueous Solubility Technical Support Center

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## Compound of Interest

Compound Name: ML365

Cat. No.: B15586086

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on improving the aqueous solubility of **ML365**. Below you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and relevant pathway diagrams to support your research.

## Troubleshooting Guide: ML365 Precipitation in Aqueous Solutions

Encountering precipitation when preparing aqueous solutions of **ML365** is a common challenge due to its low intrinsic water solubility. This guide provides a step-by-step approach to troubleshoot and resolve these issues.

Issue 1: Precipitate forms immediately upon adding **ML365** stock solution to aqueous buffer.

Potential Cause	Recommended Solution
Exceeding Solubility Limit: The final concentration of ML365 in the aqueous medium is above its solubility limit.	1. Decrease Final Concentration: Lower the target concentration of ML365 in your experiment. 2. Perform Serial Dilutions: Instead of a single large dilution, perform several smaller, stepwise dilutions. This gradual decrease in the concentration of the organic solvent (like DMSO) can prevent the compound from crashing out.
Rapid Solvent Change: The abrupt shift from a highly organic solvent (e.g., 100% DMSO) to a completely aqueous environment causes the hydrophobic ML365 to precipitate.	Intermediate Dilution: Prepare an intermediate dilution of the ML365 stock in your cell culture medium or buffer before making the final dilution.
High Final DMSO Concentration: While DMSO aids initial dissolution, a high final concentration can be toxic to cells and may still lead to precipitation upon further dilution in the final aqueous volume.	Minimize DMSO: Ensure the final concentration of DMSO in your experimental setup is as low as possible, ideally $\leq 0.1\%$ . Always include a vehicle control with the same final DMSO concentration.

Issue 2: The solution is initially clear but becomes cloudy or shows precipitate over time.

Potential Cause	Recommended Solution
Temperature Fluctuations: A decrease in temperature can lower the solubility of ML365, causing it to precipitate out of a saturated or near-saturated solution.	Maintain Constant Temperature: Prepare and use the solutions at a consistent temperature. If you observe precipitation after storage at a lower temperature (e.g., 4°C), gently warm the solution to 37°C and mix to redissolve before use.
Prolonged Storage in Aqueous Solution: ML365 may not be stable in aqueous buffers for extended periods, leading to degradation or precipitation.	Prepare Fresh Solutions: It is best practice to prepare the final aqueous working solution of ML365 immediately before use. Avoid long-term storage of diluted aqueous solutions.
Interaction with Media Components: Components within the cell culture medium or buffer (e.g., salts, proteins) may interact with ML365, reducing its solubility.	Evaluate Different Media/Buffers: If precipitation is consistently observed in a specific medium, consider testing an alternative formulation.

### Issue 3: Inconsistent experimental results.

Potential Cause	Recommended Solution
Undissolved ML365: The presence of micro-precipitates, not always visible to the naked eye, can lead to a lower and more variable effective concentration of the compound.	<ol style="list-style-type: none"><li>1. Confirm Complete Dissolution: After preparing your final solution, visually inspect it for any cloudiness or particulate matter.</li><li>2. Sonication: Gentle sonication can help to break up small aggregates and ensure complete dissolution.<sup>[1]</sup></li><li>3. Warming: Gently warming the solution can also aid in dissolving any remaining precipitate.</li></ol> <sup>[1]</sup>

## Frequently Asked Questions (FAQs)

Q1: What is the measured aqueous solubility of **ML365**?

A1: The aqueous solubility of **ML365** is low. In a 1:1 mixture of Phosphate-Buffered Saline (PBS) at pH 7.4 and acetonitrile, the solubility was determined to be 1.30 µM (approximately

0.47 µg/mL).[2] In a QPatch assay medium, the solubility was even lower at 0.47 µM (approximately 0.17 µg/mL).[2]

Q2: In which organic solvents is **ML365** soluble?

A2: **ML365** exhibits good solubility in several organic solvents. The following table summarizes the solubility in commonly used solvents.

Solvent	Solubility (mg/mL)	Solubility (mM)
DMSO	≥ 100	≥ 277.46
Ethanol	18.02	50

Data sourced from MedchemExpress and Tocris Bioscience.[1]

Q3: How should I prepare a stock solution of **ML365**?

A3: It is recommended to prepare a high-concentration stock solution in 100% DMSO. For example, a 10 mM stock solution can be prepared and stored in aliquots to avoid repeated freeze-thaw cycles. Store stock solutions at -20°C for up to one year or at -80°C for up to two years.[1]

Q4: Are there established protocols for preparing **ML365** for in vivo studies?

A4: Yes, due to its low aqueous solubility, co-solvent formulations are necessary for in vivo administration. Two common protocols are provided in the "Experimental Protocols" section below. These formulations aim to keep **ML365** in solution when introduced into an aqueous physiological environment.

Q5: How stable is **ML365** in aqueous solutions?

A5: **ML365** has been shown to be stable in a solution of 1:1 PBS (pH 7.4)/acetonitrile for at least 48 hours at room temperature, with 100% of the compound remaining.[2] However, the stability in purely aqueous buffers over long periods may be limited, and it is always recommended to prepare fresh working solutions.

## Experimental Protocols

### Protocol 1: Preparation of **ML365** for In Vivo Administration (PEG300/Tween-80 Formulation)

This protocol yields a clear solution with a solubility of  $\geq 3$  mg/mL (8.32 mM).[\[1\]](#)

Materials:

- **ML365**
- DMSO (Dimethyl sulfoxide)
- PEG300 (Polyethylene glycol 300)
- Tween-80 (Polysorbate 80)
- Saline (0.9% NaCl)

Procedure:

- Prepare a stock solution of **ML365** in DMSO (e.g., 30 mg/mL).
- In a sterile tube, add the required volume of the **ML365** DMSO stock solution.
- Add PEG300 to the tube. The final composition should be 40% PEG300. Mix thoroughly until the solution is clear.
- Add Tween-80 to the mixture. The final composition should be 5% Tween-80. Mix until uniform.
- Add saline to reach the final desired volume. The final composition should be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- Vortex the final solution to ensure homogeneity.

### Protocol 2: Preparation of **ML365** for In Vivo Administration (Corn Oil Formulation)

This protocol is suitable for experiments where a PEG-based vehicle is not desired and yields a clear solution with a solubility of  $\geq 3$  mg/mL (8.32 mM).[\[1\]](#)

Materials:

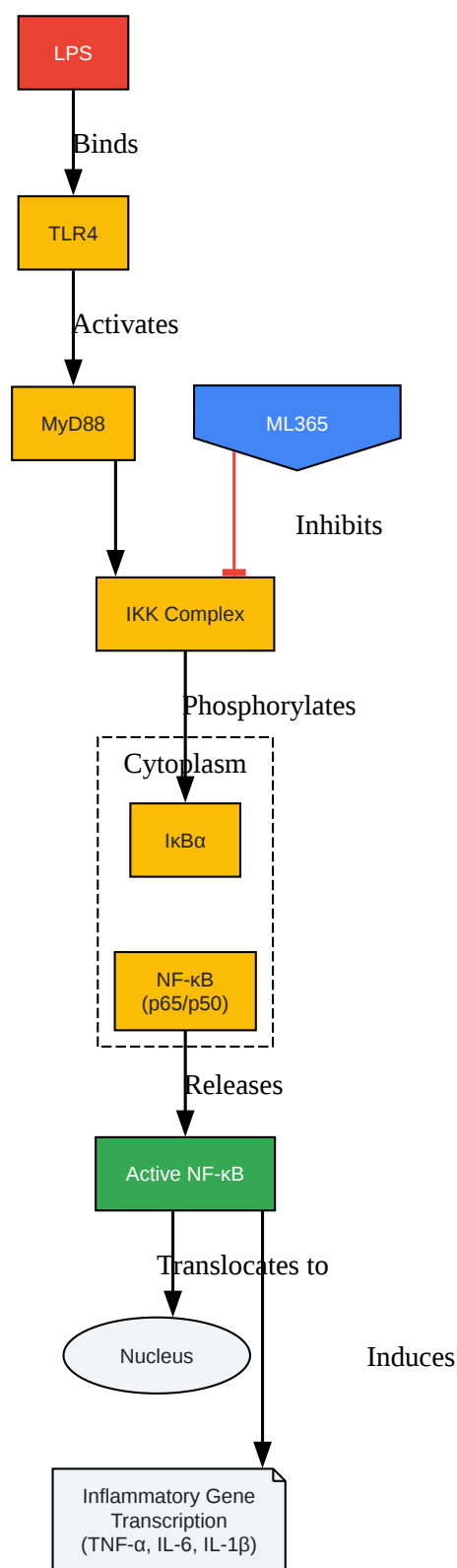
- **ML365**
- DMSO (Dimethyl sulfoxide)
- Corn Oil

Procedure:

- Prepare a stock solution of **ML365** in DMSO (e.g., 30 mg/mL).
- In a sterile tube, add the required volume of the **ML365** DMSO stock solution.
- Add corn oil to the tube to achieve the final desired volume. The final composition will be 10% DMSO and 90% Corn Oil.
- Mix thoroughly until a clear and uniform solution is obtained.

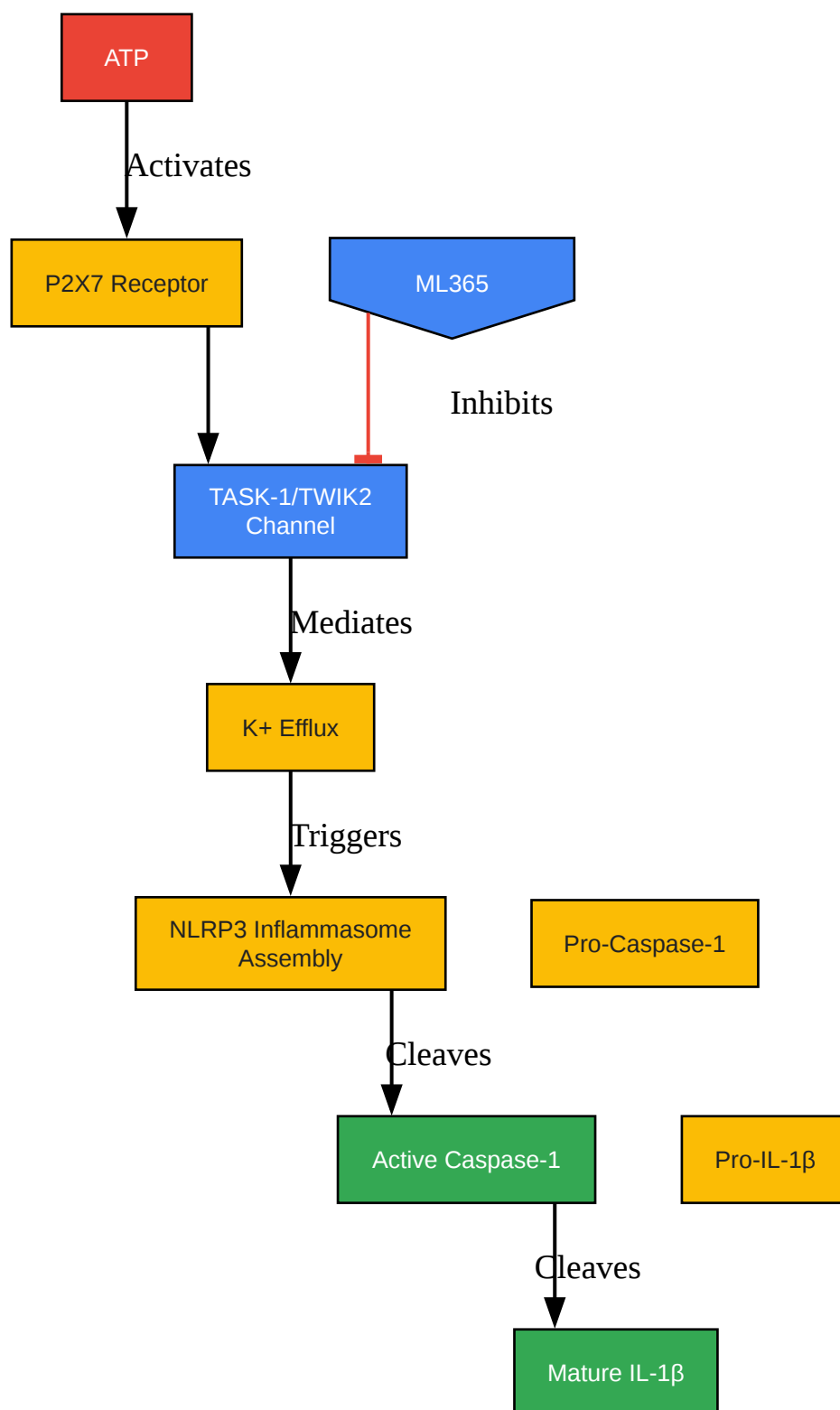
## Signaling Pathways and Workflows

The following diagrams illustrate the signaling pathways involving **ML365** and a general workflow for preparing aqueous solutions.



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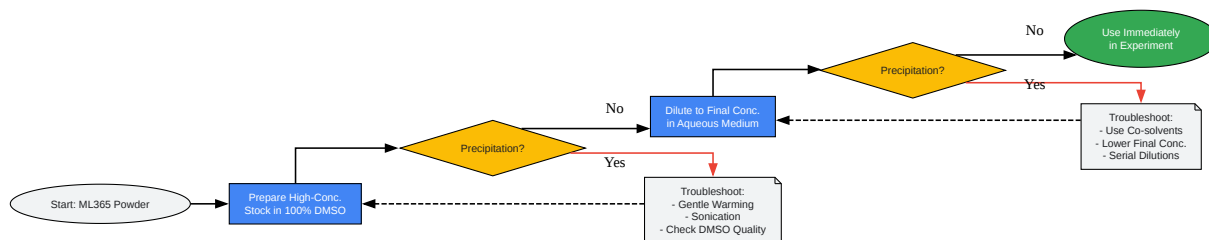
Caption: **ML365** inhibits the LPS-induced NF-κB signaling pathway.



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Caption: **ML365** inhibits the ATP-induced NLRP3 inflammasome via TASK-1/TWIK2.





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Caption: Logical workflow for preparing **ML365** aqueous solutions.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. ML365: Development of Bis-Amides as Selective Inhibitors of the KCNK3/TASK1 Two Pore Potassium Channel - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf [ncbi.nlm.nih.gov]
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